

Roniciclib solubility in DMSO vs. water

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Compound of Interest

Compound Name: *Roniciclib*

Cat. No.: *B612086*

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Technical Support Center: Roniciclib

This technical support guide provides essential information for researchers and scientists working with **Roniciclib**, covering its solubility, proper handling, and use in experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Roniciclib**? A1: Due to its hydrophobic nature, **Roniciclib** is soluble in organic solvents like DMSO, while being insoluble in water.[1]
[2] Therefore, DMSO is the recommended solvent for preparing stock solutions.

Q2: How should I prepare a working solution of **Roniciclib** in an aqueous buffer? A2: To prepare a working solution in an aqueous medium, first dissolve **Roniciclib** in DMSO to create a concentrated stock solution. This stock solution can then be diluted into your aqueous buffer of choice.[3] It is crucial to ensure the final concentration of DMSO is compatible with your experimental system, as high concentrations can be toxic to cells.

Q3: What are the recommended storage conditions for **Roniciclib**? A3: **Roniciclib** powder should be stored at -20°C for long-term stability.[1][4] Stock solutions prepared in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for up to a month or at -80°C for up to a year.[2][5]

Troubleshooting Guide

Issue: My **Roniciclib** powder won't dissolve in the solvent.

- Possible Cause: The compound may require more energy to dissolve completely.
- Solution: To facilitate dissolution, you can vortex the solution, sonicate it briefly, or gently warm it in a 37°C water bath.[6] Ensure the vial is sealed tightly to prevent solvent evaporation.

Issue: A precipitate formed after diluting my DMSO stock solution in an aqueous buffer.

- Possible Cause: This is a common issue when diluting a compound from a high-concentration organic stock solution into an aqueous medium where its solubility is lower.
- Solution: Try vortexing or sonicating the solution to help redissolve the precipitate.[6] If the precipitate persists, it may indicate that the concentration of **Roniciclib** is too high for the final percentage of DMSO in the aqueous solution. In this case, you may need to adjust your dilution scheme to either decrease the final **Roniciclib** concentration or increase the final DMSO concentration, while keeping it within the tolerated limits for your experiment.

Quantitative Solubility Data

The solubility of **Roniciclib** varies between different organic solvents. It is practically insoluble in water.

Solvent	Solubility (approximate)
DMSO	≥ 250 mg/mL[5]
Ethanol	86 mg/mL[2]
Water	Insoluble[1][2]

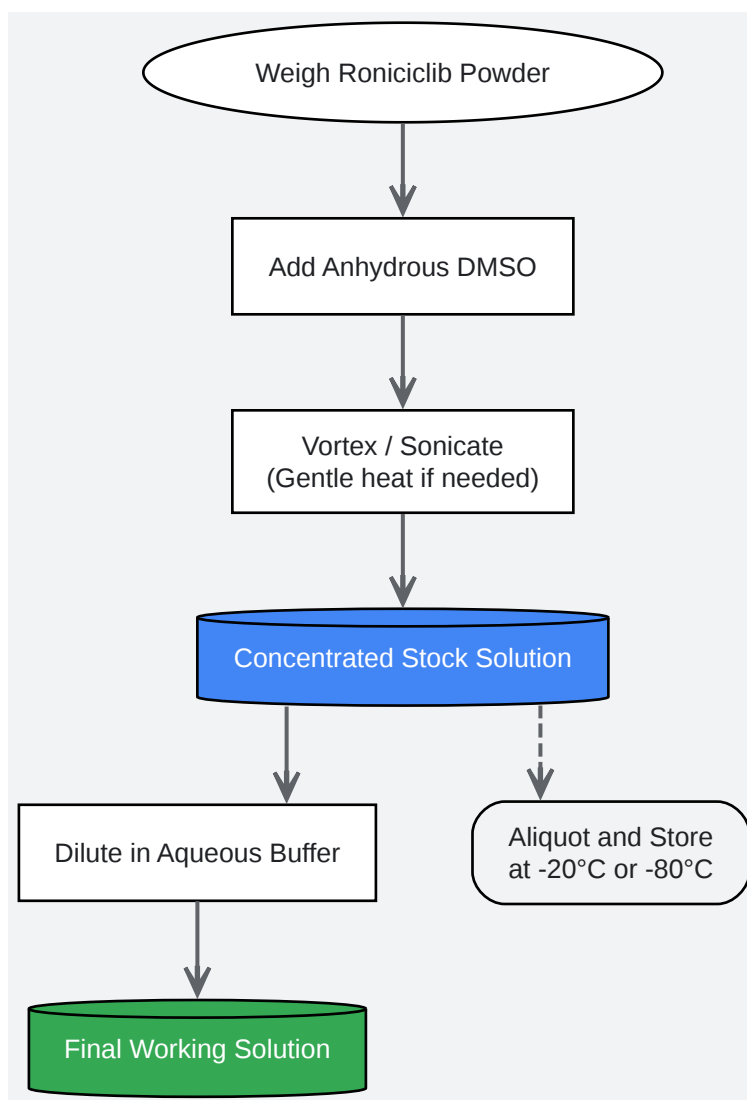
Note: Solubility can be affected by factors such as temperature and the purity of the solvent. Using fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[2]

Experimental Protocols

Protocol: Preparation of a 10 mM **Roniciclib** Stock Solution in DMSO

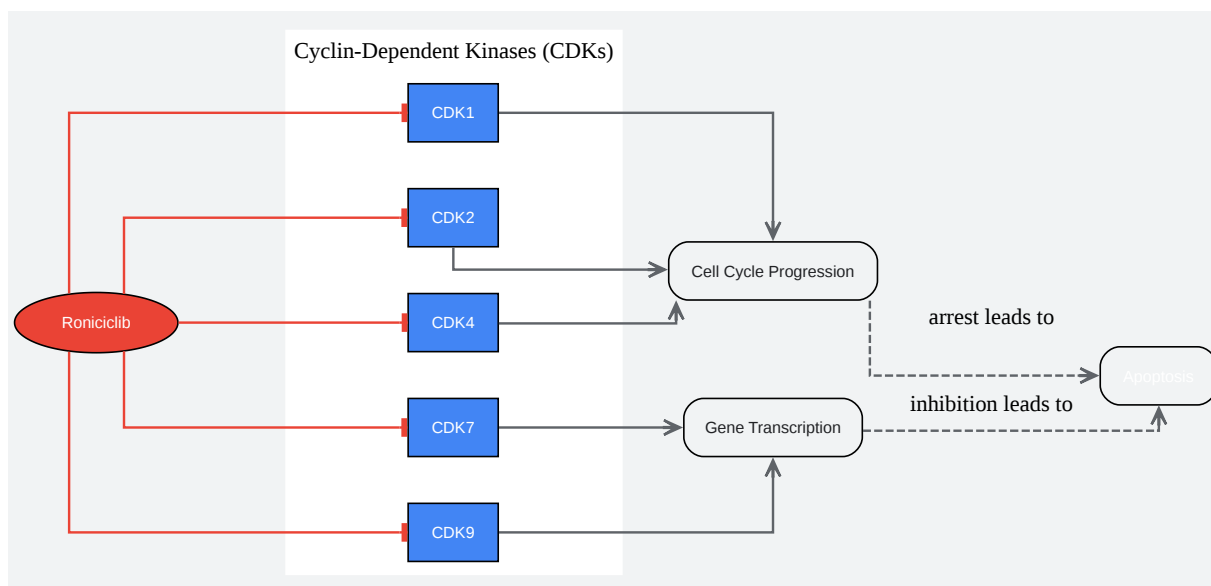
- Preparation: Allow the **Roniciclib** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **Roniciclib** powder. The molecular weight of **Roniciclib** is approximately 430.44 g/mol . To make 1 mL of a 10 mM stock solution, you would need 4.30 mg of **Roniciclib**.
- Dissolution: Add the calculated volume of high-purity, anhydrous DMSO to the powder.
- Mixing: Vortex the solution thoroughly. If necessary, use a sonicator or a 37°C water bath to ensure the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Visualized Workflows and Pathways



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Caption: Experimental workflow for preparing **Roniciclib** solutions.



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Caption: **Roniciclib** inhibits multiple CDKs, leading to cell cycle arrest, inhibition of transcription, and induction of apoptosis.[1][2]

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